

Fura-4F AM: An In-depth Technical Guide to Fluorescent Calcium Detection

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Compound of Interest

Compound Name: Fura-4F AM

Cat. No.: B12386679

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Fura-4F AM**, a ratiometric fluorescent indicator used for the precise measurement of intracellular calcium concentrations. **Fura-4F AM** is a valuable tool for studying cellular signaling pathways, screening potential drug candidates, and investigating the role of calcium in various physiological and pathological processes.

Core Properties of Fura-4F

Fura-4F is an analog of the widely used Fura-2 calcium indicator, engineered to exhibit a lower affinity for Ca^{2+} . This characteristic makes it particularly well-suited for measuring higher calcium concentrations that would saturate Fura-2. The acetoxymethyl (AM) ester form allows for passive diffusion across the cell membrane, where intracellular esterases cleave the AM groups, trapping the active, calcium-sensitive form of the dye within the cytosol.

Upon binding to Ca^{2+} , Fura-4F undergoes a shift in its excitation spectrum, allowing for ratiometric measurement of calcium concentration. This ratiometric approach minimizes issues such as uneven dye loading, differences in cell thickness, and photobleaching, leading to more accurate and reproducible results.^[1]

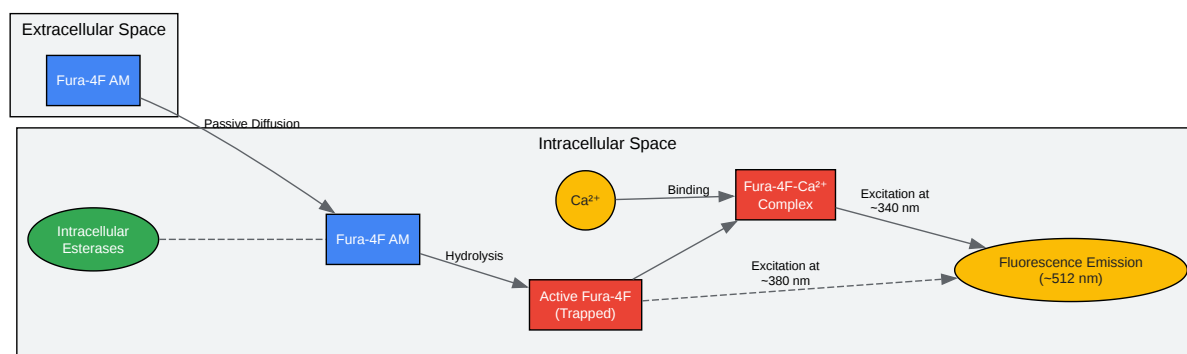
Quantitative Data

The following table summarizes the key quantitative properties of the hydrolyzed, Ca^{2+} -sensitive form of Fura-4F.

Property	Value	Notes
Dissociation Constant (K_d) for Ca^{2+}	~770 nM	Measured at 22°C in 100 mM KCl, 10 mM MOPS, pH 7.2.[2] This lower affinity compared to Fura-2 (~145 nM) allows for the measurement of higher Ca^{2+} concentrations.
Excitation Wavelength (Ca^{2+} -bound)	~336-340 nm	The peak excitation wavelength when saturated with calcium.[1][3]
Excitation Wavelength (Ca^{2+} -free)	~363-380 nm	The peak excitation wavelength in the absence of calcium.[3]
Emission Wavelength	~511-512 nm	The emission wavelength is largely independent of calcium concentration.
Molar Absorptivity (at ~363 nm, Ca^{2+} -free)	Similar to Fura-2 (~29,000 $\text{cm}^{-1}\text{M}^{-1}$)	Specific data for Fura-4F is not readily available, but its spectral properties are nearly identical to Fura-2.
Quantum Yield	Similar to Fura-2	The quantum yield for Fura-2 is approximately 0.23 in the absence of Ca^{2+} and 0.49 in the presence of saturating Ca^{2+} . Fura-4F is expected to have a similar high quantum yield.

Mechanism of Action and Experimental Workflow

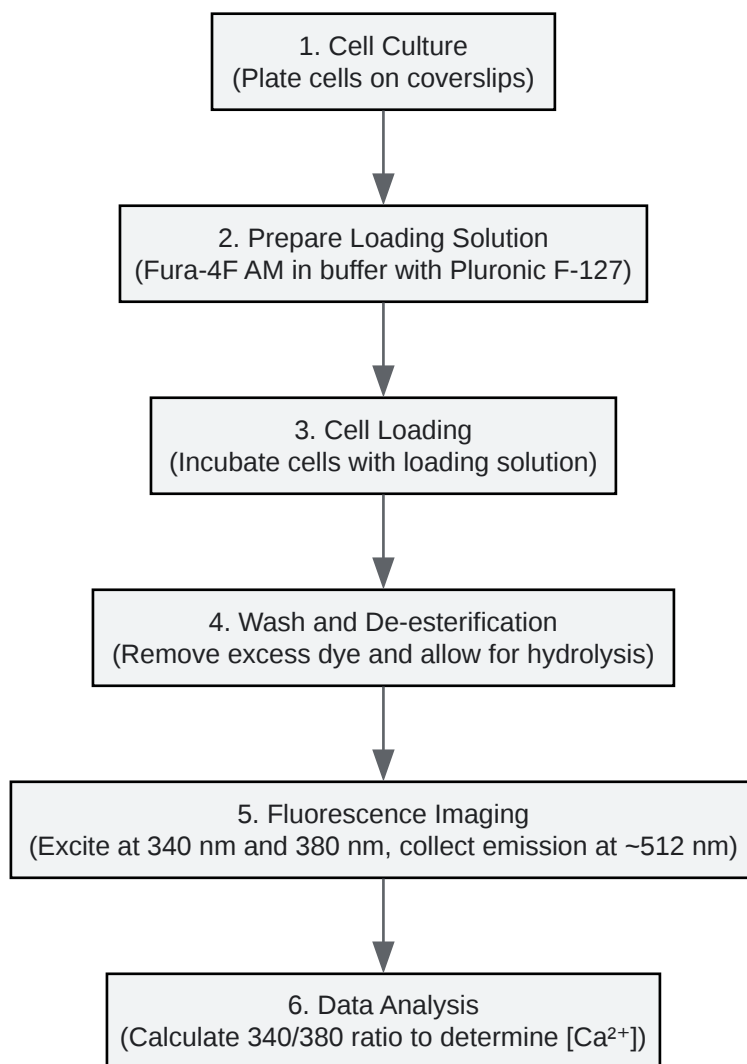
The utility of **Fura-4F AM** in measuring intracellular calcium relies on a multi-step process that begins with loading the dye into the cell and culminates in the detection of fluorescence changes upon calcium binding.

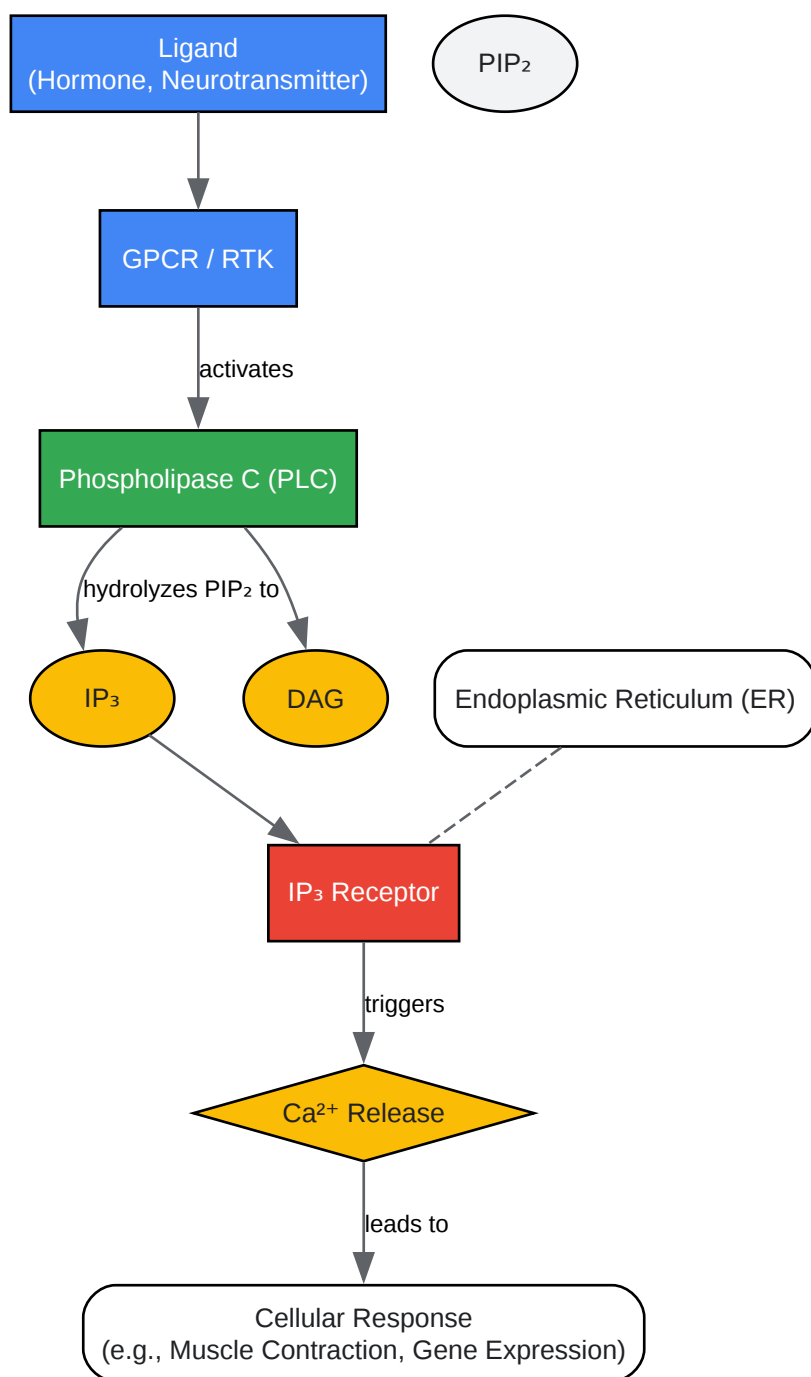


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Mechanism of **Fura-4F AM** Action.

A typical experimental workflow for using **Fura-4F AM** involves several key stages, from cell preparation to data analysis.





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